

# Essential Safety and Logistical Information for Handling Quinic Acid-13C3

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## Compound of Interest

Compound Name: Quinic acid-13C3

Cat. No.: B12413527

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Quinic acid-13C3**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

## Personal Protective Equipment (PPE)

When handling **Quinic acid-13C3**, it is imperative to use appropriate personal protective equipment to prevent exposure. The required PPE is summarized in the table below.

PPE Category	Item	Specification	Rationale
Eye Protection	Safety glasses with side shields, chemical splash goggles, or a full face shield.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[1]	Protects against eye irritation or serious eye damage from dust particles or splashes. [1][2]
Hand Protection	Chemical-resistant gloves.	Nitrile or other impervious gloves are suitable.[2] Tested according to EN 374. [3]	Prevents skin contact, which can cause irritation.[4]
Body Protection	Laboratory coat, long-sleeved shirt and long pants, or a protective suit.	Sturdy material, free of holes and tears.[5]	Minimizes skin exposure to the compound.[6]
Respiratory Protection	Dust mask or a respirator.	Use a two-strap respirator with P100 filters for dust or aerosols.[6]	Required when there is a risk of inhaling dust, especially during spill cleanup or when handling powders.[4]
Foot Protection	Closed-toe shoes.	Chemical-resistant boots may be necessary for large-scale operations or spill response.[6]	Protects feet from spills and falling objects.

## Hazard Identification and First Aid

Quinic acid is classified as a hazardous substance that can cause irritation to the eyes, skin, and respiratory system.[4] The table below summarizes the potential hazards and corresponding first aid measures.

Hazard	Description	First Aid Measures
Eye Contact	Causes serious eye irritation. [1][2]	Immediately flush eyes with plenty of fresh, running water for at least 15 minutes, holding the eyelids open.[1][4] If irritation persists, seek medical attention.[1][2]
Skin Contact	May cause skin irritation or inflammation upon contact.[4]	Immediately remove all contaminated clothing.[4] Wash the affected skin area with soap and running water. [4] If irritation persists, seek medical advice.[1]
Inhalation	May cause respiratory system irritation.[4]	Remove the individual from the contaminated area to fresh air. [4] Keep the person warm and at rest.[4] Seek medical attention if symptoms occur.[1]
Ingestion	Not classified as harmful by ingestion, but it is best to avoid.[4]	Rinse the mouth with water.[3] Do not induce vomiting. Seek medical advice if feeling unwell.[3]

## Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **Quinic acid-13C3** and ensure the safety of laboratory personnel.

Aspect	Procedure
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[1] Avoid all personal contact.[4] Wash hands thoroughly after handling.[1][2]
Storage	Store in a tightly closed container in a dry and well-ventilated place.[1] Keep away from oxidizing agents, heat, and direct sunlight.[1]

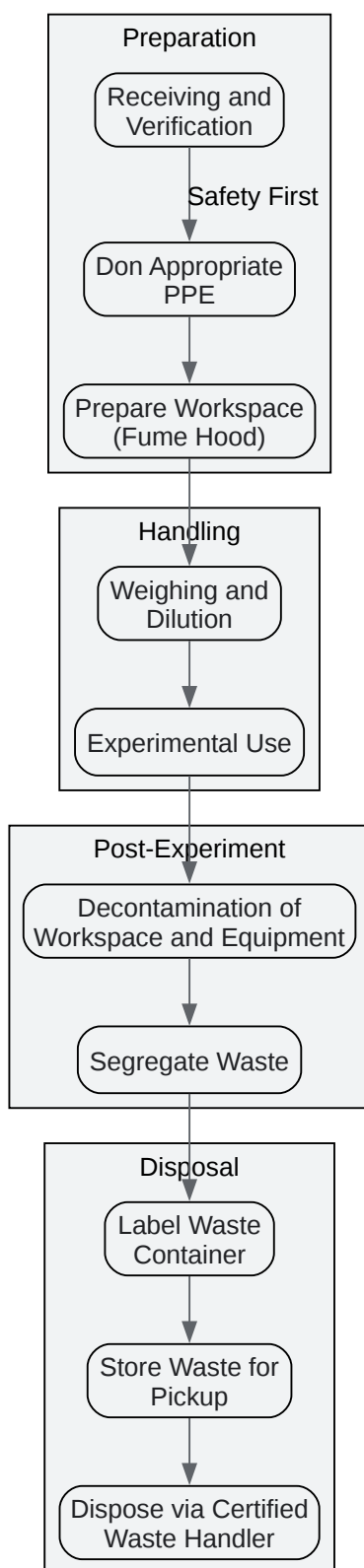
## Spill and Disposal Plan

In the event of a spill, prompt and appropriate action is necessary to prevent contamination and exposure. All waste must be handled in accordance with local, state, and federal regulations.[4]

Action	Procedure
Minor Spill	Clean up spills immediately.[4] Avoid breathing dust and contact with skin and eyes.[4] Sweep up the solid material and place it into a suitable, labeled container for disposal.[1]
Major Spill	Evacuate the area and alert emergency responders.[4] Wear appropriate PPE, including respiratory protection.[4] Prevent the material from entering drains or waterways.[4]
Disposal	Dispose of waste in accordance with all applicable local, state, and federal regulations. [4] Consult with your institution's environmental health and safety department for specific guidance.

## Experimental Workflow

The following diagram illustrates a standard workflow for handling **Quinic acid-13C3** in a research setting, from receiving the compound to its final disposal.



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Standard workflow for handling **Quinic acid-13C3**.

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